Application Notes and Protocols for CK2-IN-6 in Cell Culture

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Compound of Interest

Compound Name:	*CK2-IN-6*
Cat. No.:	*B15140162*

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Introduction

Protein Kinase CK2 (formerly Casein Kinase II) is a highly conserved serine/threonine kinase that plays a pivotal role in a myriad of cellular processes, including cell growth, proliferation, survival, and apoptosis.[1][2] Dysregulation of CK2 activity is frequently observed in a wide range of human cancers, making it an attractive target for therapeutic intervention.[1][2] **CK2-IN-6** is a potent inhibitor of protein kinase CK2 and is under investigation for its potential application in cancer therapy.[3] These application notes provide a detailed framework for the experimental use of **CK2-IN-6** in a cell culture setting, including protocols for assessing its biological effects.

Mechanism of Action

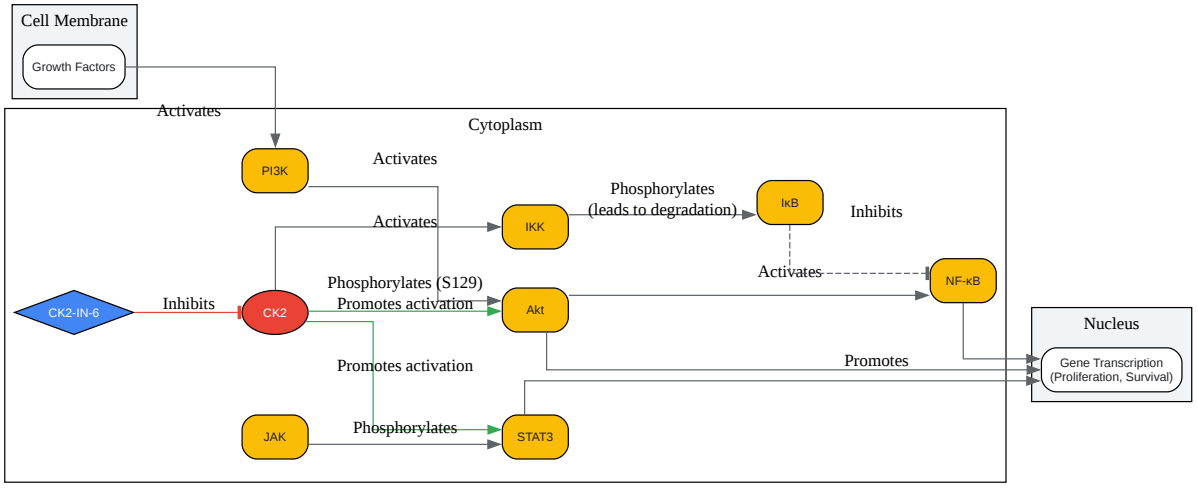
CK2 is a constitutively active kinase that promotes cell survival and proliferation through the phosphorylation of a vast number of substrate proteins.[1][4] By doing so, it modulates several key signaling pathways, including the PI3K/Akt, NF-κB, and JAK/STAT pathways.[5][6] Inhibition of CK2 with small molecules like **CK2-IN-6** is expected to disrupt these pro-survival signals, leading to a reduction in cancer cell viability, induction of apoptosis, and cell cycle

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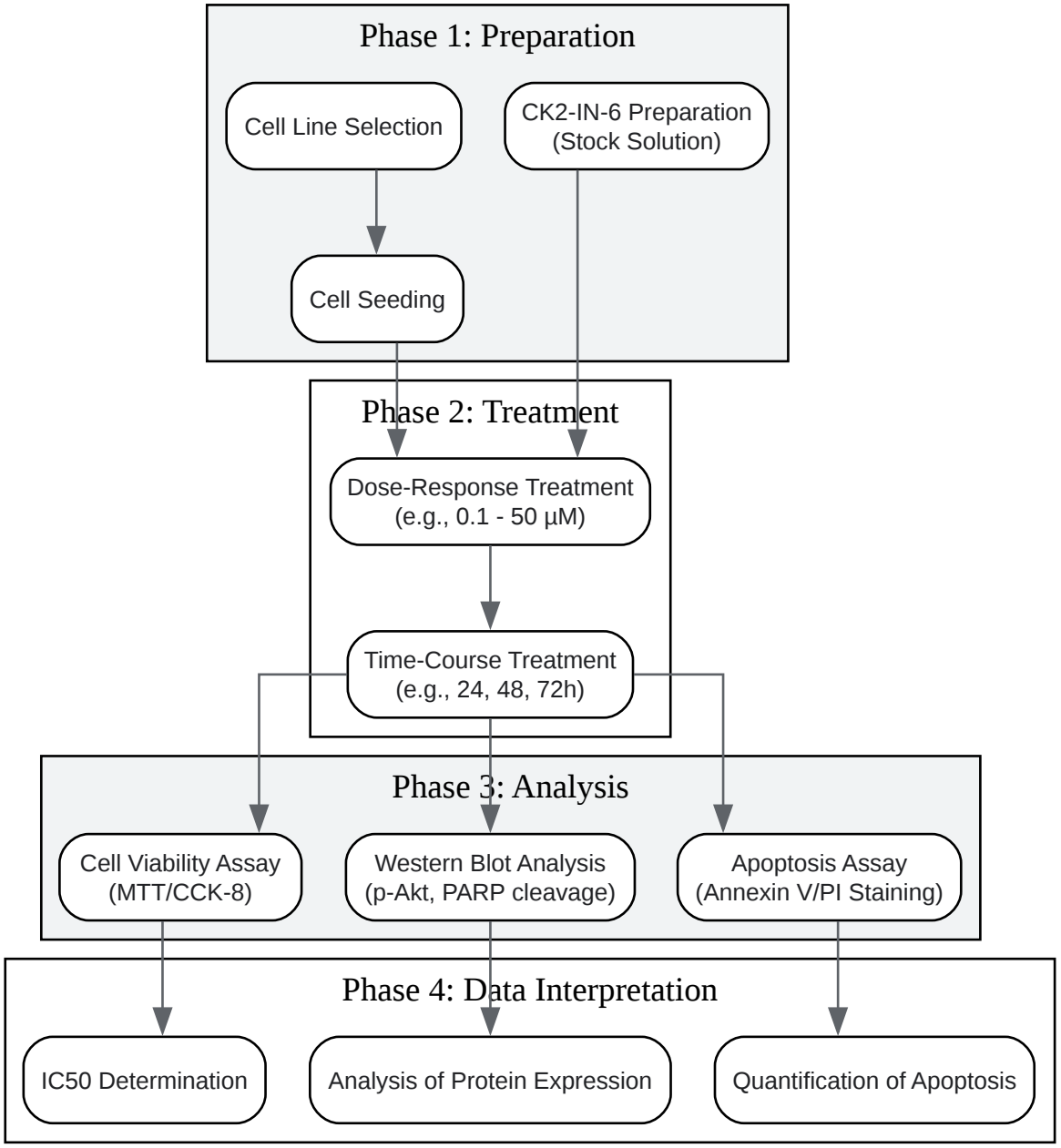
arrest.[1][2] One of the key downstream effects of CK2 inhibition is the reduced phosphorylation of Akt at serine 129, which can serve as a biomarker for target engagement.[4][7]

Signaling Pathway

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